Synthesis and Preparation of 1,1-Diethoxyoctane-d10: A Technical Guide

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Compound of Interest

Compound Name: *1,1-Diethoxyoctane-d10*

Cat. No.: *B15558588*

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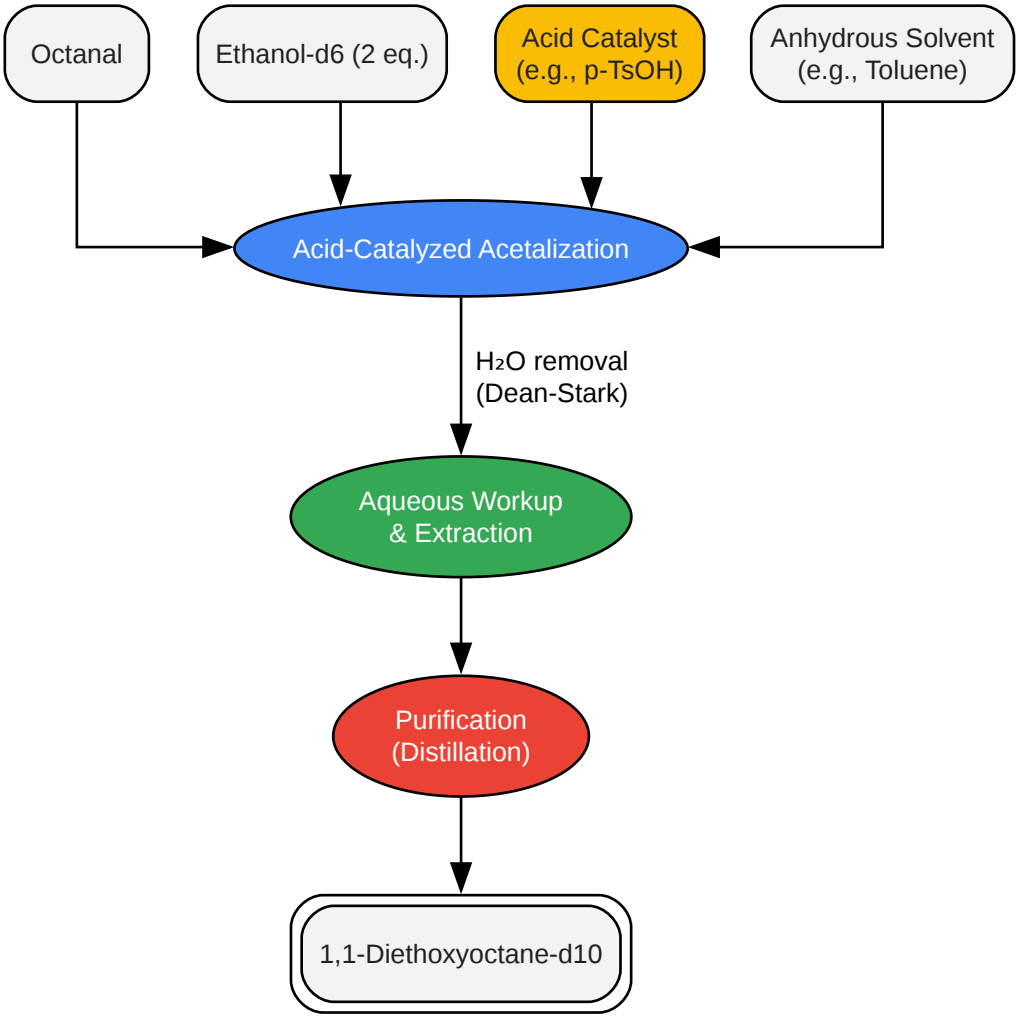
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the synthesis, purification, and characterization of **1,1-Diethoxyoctane-d10**, a deuterated acetal of significant interest as an internal standard in quantitative mass spectrometry applications. The inclusion of ten deuterium atoms in the ethoxy groups provides a distinct mass shift, making it an ideal tool for sensitive and accurate quantification of its non-deuterated analog in complex biological matrices.

Synthetic Pathway Overview

The most direct and efficient route for the preparation of **1,1-Diethoxyoctane-d10** is the acid-catalyzed acetalization of octanal with deuterated ethanol (ethanol-d6). This reaction involves the nucleophilic addition of two equivalents of ethanol-d6 to the carbonyl carbon of octanal, forming a stable geminal diether. The reaction is reversible and requires the removal of water to drive the equilibrium towards the product.[1][2][3][4]

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Caption: Synthetic workflow for **1,1-Diethoxyoctane-d10**.

Quantitative Data

Table 1: Properties of Key Reactants

Compound	Molecular Formula	Molar Mass (g/mol)	Density (g/mL)	Boiling Point (°C)
Octanal	$C_8H_{16}O$	128.21	0.821	171
Ethanol-d6	C_2D_6O	52.11	0.892	78[5][6]

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Table 2: Expected Product Specifications and Reaction Parameters

Parameter	Value
Product Name	1,1-Diethoxyoctane-d10
Molecular Formula	$C_{12}H_{16}D_{10}O_2$
Molar Mass (g/mol)	212.40
Theoretical Yield	Dependent on limiting reagent
Typical Experimental Yield	80-95%
Purity (GC-MS)	>98%
Isotopic Purity	>99 atom % D
Appearance	Colorless liquid

Experimental Protocol

This protocol details the synthesis of **1,1-Diethoxyoctane-d10** from octanal and ethanol-d6 using p-toluenesulfonic acid as a catalyst and toluene as the solvent to facilitate azeotropic removal of water.

Materials:

- Octanal (≥98%)
- Ethanol-d6 (99.5 atom % D)[5]
- p-Toluenesulfonic acid monohydrate (p-TsOH)
- Anhydrous Toluene
- Saturated sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

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Equipment:

- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Short-path distillation apparatus
- Standard laboratory glassware

Procedure:

- Reaction Setup: To a 250 mL round-bottom flask equipped with a magnetic stir bar, a Dean-Stark trap, and a reflux condenser, add octanal (e.g., 12.8 g, 0.1 mol) and anhydrous toluene (100 mL).
- Addition of Reagents: Add ethanol-d6 (11.5 g, 0.22 mol, 2.2 equivalents) to the flask, followed by a catalytic amount of p-toluenesulfonic acid monohydrate (e.g., 0.19 g, 1 mol%).
- Reaction: Heat the mixture to reflux with vigorous stirring. The toluene-water azeotrope will begin to collect in the Dean-Stark trap. Continue refluxing until no more water is collected in the trap (typically 2-4 hours). The reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC) to confirm the consumption of octanal.
- Workup: Cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel and wash sequentially with 50 mL of saturated sodium bicarbonate solution (to neutralize the acid catalyst), 50 mL of water, and 50 mL of brine.

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- Drying and Solvent Removal: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter the drying agent and remove the toluene solvent using a rotary evaporator.

- Purification: Purify the crude product by vacuum distillation to obtain **1,1-Diethoxyoctane-d10** as a colorless liquid.[7]

Characterization Data

Table 3: Expected Spectroscopic Data for **1,1-Diethoxyoctane-d10**

Technique	Expected Data
^{1}H NMR	δ (ppm): ~4.4 (t, 1H, -CH(O-)$_2$), ~1.5 (m, 2H, -CH$_2$-CH(O-)$_2$), ~1.3 (m, 10H, -(CH$_2$)$_5$-), 0.88 (t, 3H, -CH$_3$). Note: Signals for the ethoxy groups will be absent due to deuteration.
^{13}C NMR	δ (ppm): ~103 (-CH(O-)$_2$), ~32 (-CH$_2$-CH(O-)$_2$), ~30, ~29, ~26, ~23 (octyl chain carbons), ~14 (-CH$_3$). Note: Signals for the deuterated ethoxy carbons will be triplets with reduced intensity.
Mass Spec (EI)	m/z: Expected molecular ion (M$^+$) at 212.4. Fragmentation pattern will show loss of a deuterated ethoxy group (-OC$_2$D$_5$) leading to a prominent ion at m/z 161.4.

The use of deuterated compounds as internal standards is a cornerstone of accurate quantitative mass spectrometry.[8][9][10] The synthesis outlined provides a reliable method for obtaining high-purity **1,1-Diethoxyoctane-d10** for such applications. Characterization by NMR and MS is crucial to confirm the structure and isotopic enrichment of the final product.[11][12]

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References

- 1. dacemirror.sci-hub.box [dacemirror.sci-hub.box]
- 2. masterorganicchemistry.com [masterorganicchemistry.com]
- 3. 19.10 Nucleophilic Addition of Alcohols: Acetal Formation – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 [ncstate.pressbooks.pub]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. Cas 1516-08-1,ETHANOL-D6 | lookchem [lookchem.com]
- 6. Deuterated ethanol - Wikipedia [en.wikipedia.org]
- 7. US4423238A - Process for purifying acetals - Google Patents [patents.google.com]
- 8. benchchem.com [benchchem.com]
- 9. benchchem.com [benchchem.com]
- 10. pharmaffiliates.com [pharmaffiliates.com]
- 11. academic.oup.com [academic.oup.com]
- 12. resolvemass.ca [resolvemass.ca]

- To cite this document: BenchChem. [Synthesis and Preparation of 1,1-Diethoxyoctane-d10: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15558588/docs#synthesis-and-preparation-of-1-1-diethoxyoctane-d10-a-technical-guide]

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